

L-Serine, N-[(1,1-dimethylethoxy)carbonyl]-O-(phenylmethyl)- proper disposal procedures

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Compound of Interest

Compound Name: L-Serine, N-[(1,1-dimethylethoxy)carbonyl]-O-(phenylmethyl)-

Cat. No.: B558123

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Proper Disposal of L-Serine, N-[(1,1-dimethylethoxy)carbonyl]-O-(phenylmethyl)-

Essential Safety and Logistical Information for Laboratory Professionals

For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides detailed procedural guidance for the disposal of **L-Serine, N-[(1,1-dimethylethoxy)carbonyl]-O-(phenylmethyl)-**, also known as Boc-O-benzyl-L-serine. While this compound is generally not classified as hazardous, adherence to proper disposal protocols is essential to ensure a safe laboratory environment and compliance with local regulations.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **L-Serine, N-[(1,1-dimethylethoxy)carbonyl]-O-(phenylmethyl)-** is provided below.

Property	Value
Synonyms	Boc-O-benzyl-L-serine, N-(tert-Butoxycarbonyl)-O-benzyl-L-serine
CAS Number	23680-31-1
Molecular Formula	C ₁₅ H ₂₁ NO ₅
Molecular Weight	295.33 g/mol
Appearance	White to off-white powder
Melting Point	57 - 65 °C

Hazard Assessment

According to multiple safety data sheets (SDS), **L-Serine, N-[(1,1-dimethylethoxy)carbonyl]-O-(phenylmethyl)-** is not classified as a hazardous substance or mixture under Regulation (EC) No. 1272/2008. However, some sources indicate that it may cause skin, eye, and respiratory irritation.^{[1][2]} It is crucial to handle the compound with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

This substance is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB) at levels of 0.1% or higher.

Disposal Protocols

The following step-by-step guide outlines the recommended disposal procedure for **L-Serine, N-[(1,1-dimethylethoxy)carbonyl]-O-(phenylmethyl)-**.

1. Waste Identification and Segregation:

- Identify the waste stream containing **L-Serine, N-[(1,1-dimethylethoxy)carbonyl]-O-(phenylmethyl)-**.
- Although not classified as hazardous, it is good laboratory practice to segregate this chemical waste from general refuse.

2. Solid Waste Disposal:

- For unused or expired solid material, sweep it up and place it in a suitable, sealed, and clearly labeled waste container.
- Contaminated disposables such as weigh boats, gloves, and wipes should also be collected in a designated solid chemical waste container.[\[3\]](#)

3. Liquid Waste Disposal (Solutions):

- Collect all aqueous or solvent-based solutions containing this compound in a designated and properly labeled liquid waste container.
- Do not dispose of solutions down the drain, as the impact on aquatic life has not been extensively studied.[\[3\]](#)
- If a solvent was used to dissolve the compound, the entire solution should be treated as solvent waste and disposed of according to your institution's guidelines for that particular solvent.

4. Decontamination of Labware:

- Non-disposable glassware should be rinsed with a suitable solvent (e.g., ethanol or isopropanol) to remove any residual compound.
- The rinsate from the decontamination process must be collected and disposed of as liquid chemical waste.[\[3\]](#)
- After decontamination, the glassware can be washed using standard laboratory procedures.

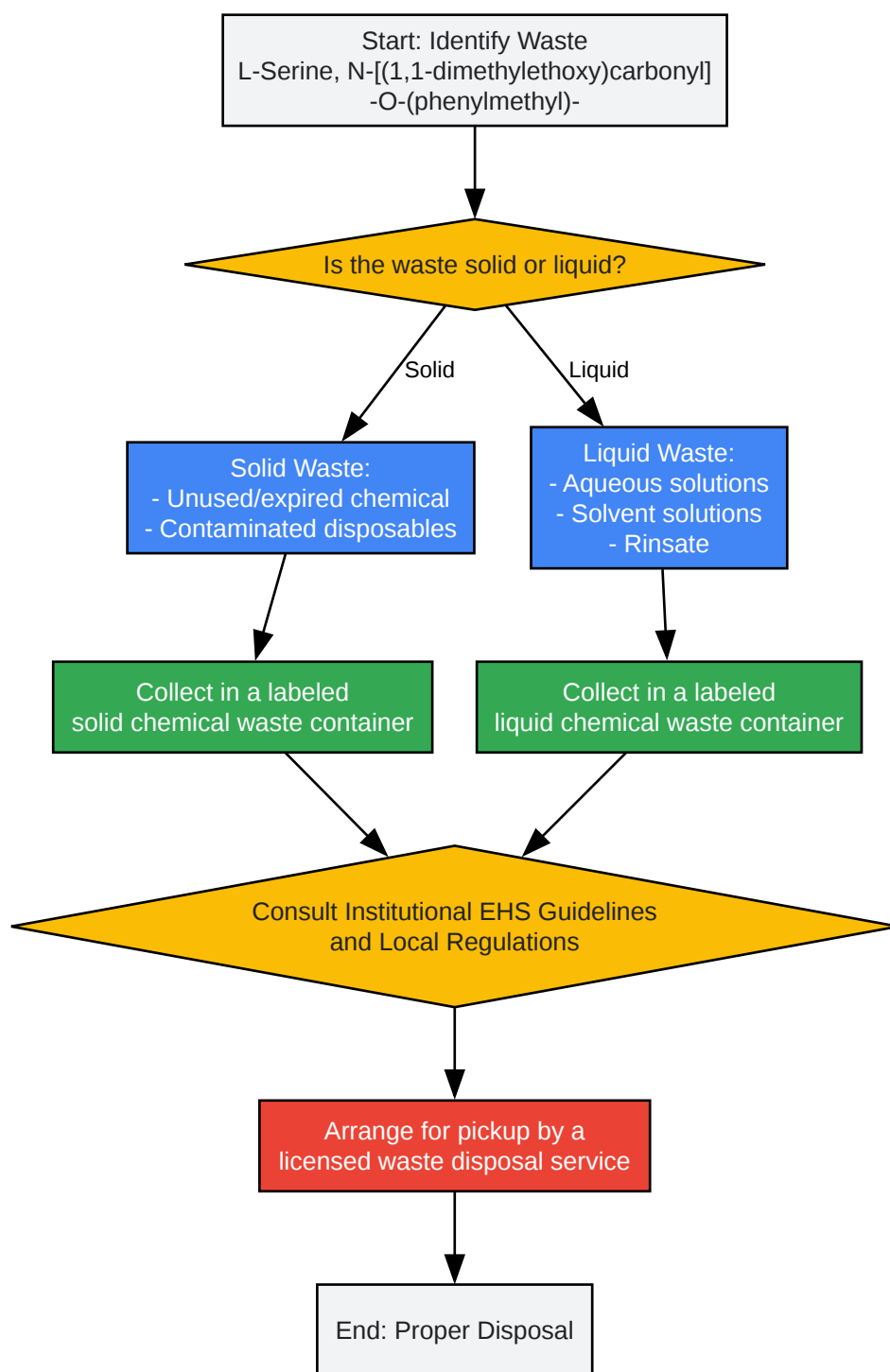
5. Final Disposal:

- Offer the collected waste to a licensed professional waste disposal company.[\[4\]](#)
- An alternative for larger quantities, if permitted by local regulations and performed by a licensed facility, is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[\[4\]](#)

- Always follow your institution's specific Environmental Health and Safety (EHS) guidelines for the final pickup and disposal of chemical waste.^[3]

Disposal Decision Workflow

The following diagram illustrates the logical steps for the proper disposal of **L-Serine, N-[(1,1-dimethylethoxy)carbonyl]-O-(phenylmethyl)-**.



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Caption: Disposal workflow for **L-Serine, N-[(1,1-dimethylethoxy)carbonyl]-O-(phenylmethyl)-**.

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